

GNE-220: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: GNE 220

Cat. No.: B10799436

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the potent and selective MAP4K4 inhibitor, GNE-220. This information is intended to facilitate the effective use of GNE-220 in preclinical research and drug discovery.

Chemical Properties and Solubility

GNE-220 is a potent and selective inhibitor of Mitogen-Activated Protein Kinase Kinase Kinase Kinase 4 (MAP4K4). The hydrochloride salt form of GNE-220 is generally recommended for use due to its enhanced water solubility and stability compared to the free base.

Table 1: Physical and Chemical Properties of GNE-220

Property	Value
Molecular Formula	C ₂₅ H ₂₆ N ₈
Molecular Weight	438.53 g/mol
CAS Number	1199590-75-4
Target	MAP4K4
Pathway	MAPK/ERK Pathway

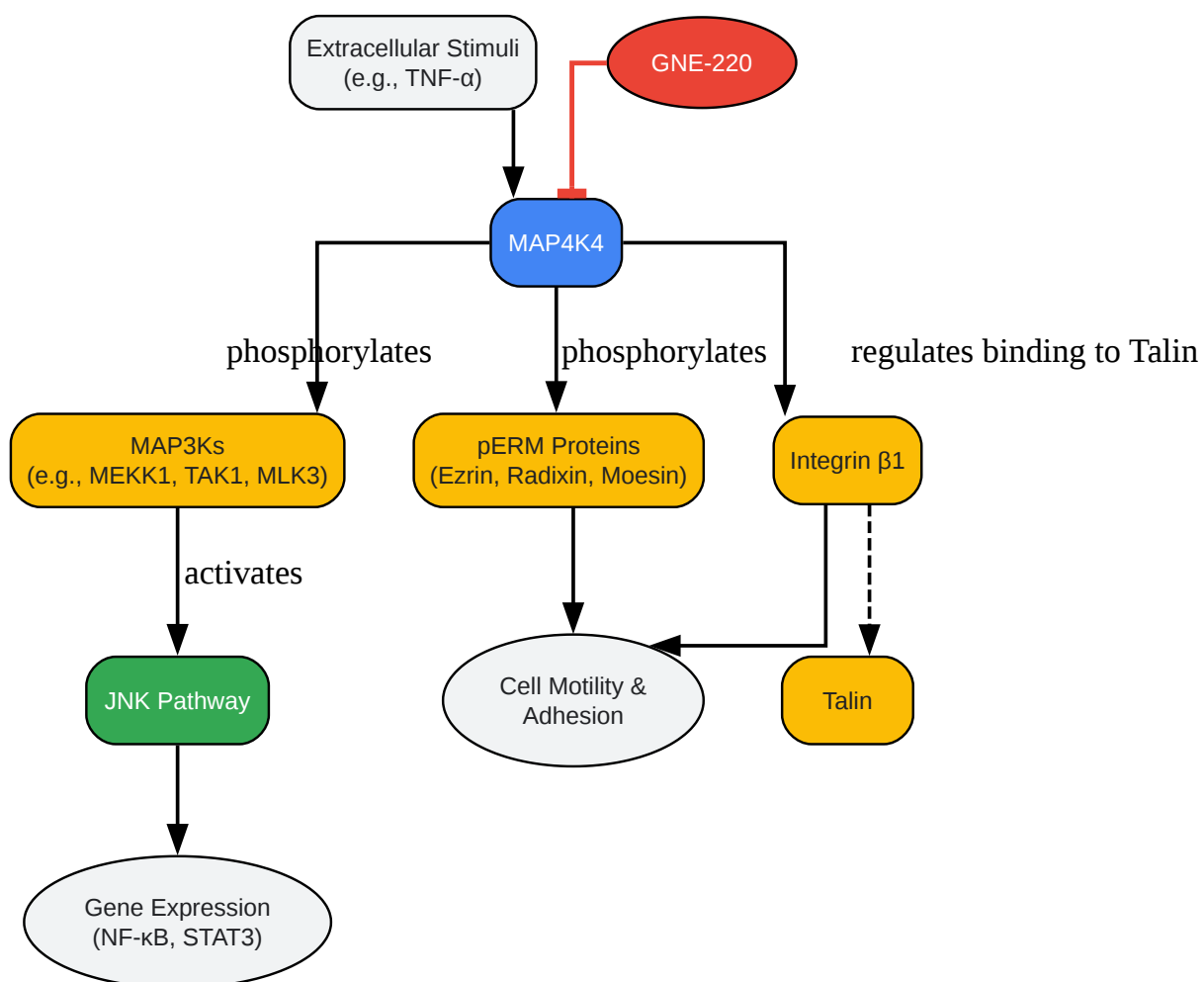
Table 2: Solubility of GNE-220 Hydrochloride

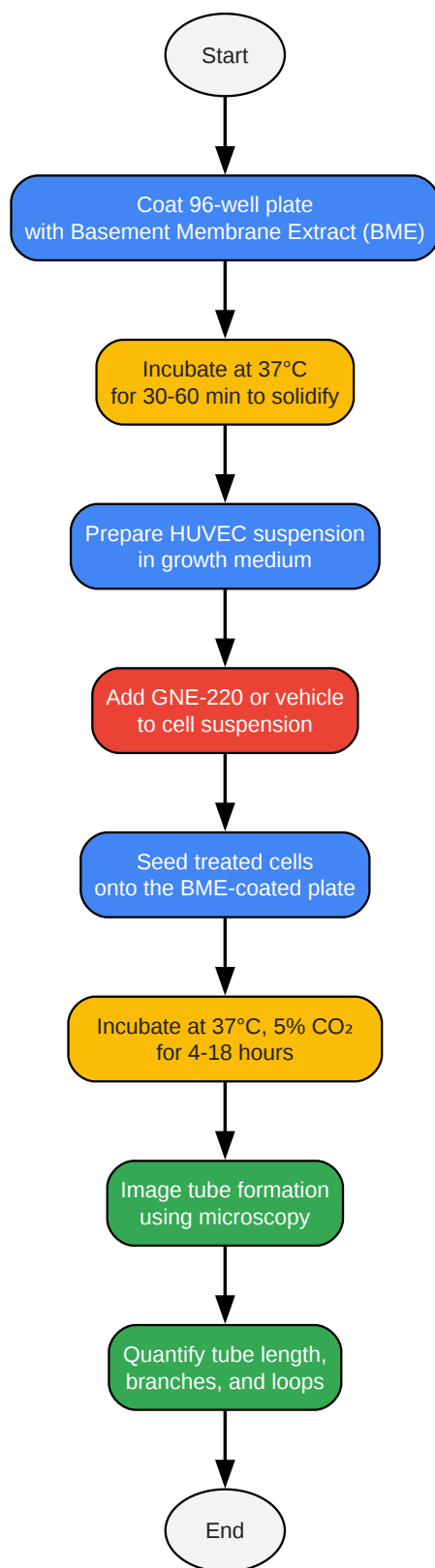
Solvent/Formulation	Solubility	Notes
PBS (pH 7.2)	11.11 mg/mL (23.39 mM)	Requires sonication and warming to 60°C for a clear solution.
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% saline	≥ 0.54 mg/mL (1.14 mM)	Clear solution.
10% DMSO / 90% (20% SBE-β-CD in saline)	≥ 0.54 mg/mL (1.14 mM)	Clear solution.
10% DMSO / 90% corn oil	≥ 0.54 mg/mL (1.14 mM)	Clear solution.

Mechanism of Action and Signaling Pathway

GNE-220 selectively inhibits MAP4K4, a serine/threonine kinase that is an upstream regulator of the MAPK signaling cascade. MAP4K4 is involved in a variety of cellular processes, including cell migration, adhesion, and inflammation. Inhibition of MAP4K4 by GNE-220 has been shown to affect downstream signaling, leading to alterations in endothelial cell morphology and motility.

The diagram below illustrates the signaling pathway involving MAP4K4 and the points of intervention by GNE-220.





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- To cite this document: BenchChem. [GNE-220: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10799436#gne-220-solubility-and-preparation]

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